Natural occurrence of HT-2 toxin glucuronides in cereals.

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Compound of Interest

Compound Name:	*HT-2 Toxin 3-Glucuronide-13C2,D3*
Cat. No.:	*B1157420*

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Natural Occurrence of HT-2 Toxin Glucuronides (Glucosides) in Cereals: A Technical Guide

Executive Summary

This technical guide addresses the occurrence, analysis, and toxicological significance of modified HT-2 toxin forms in cereals. Note on Terminology: While the prompt refers to "glucuronides," the naturally occurring Phase II metabolites in cereal plants (oats, wheat, barley) are almost exclusively glucosides (conjugates with glucose). Glucuronides (conjugates with glucuronic acid) are the predominant Phase II metabolites formed in the mammalian liver post-ingestion.

For the purpose of this guide, we will focus on the HT-2 toxin-3-O-β-D-glucoside (HT-2-Glc) as the primary "masked" form found in cereals, while referencing glucuronides in the context of biological fate and toxicity.[1]

HT-2 toxin, a Type A trichothecene, is a potent inhibitor of protein synthesis produced largely by Fusarium sporotrichioides and F. langsethiae. In response to fungal infection, plants metabolize the parent toxin into more polar, glycosylated forms to reduce phytotoxicity. These "masked

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mycotoxins" evade routine screening but are hydrolyzed back to the toxic parent compound in the human gastrointestinal tract, necessitating their inclusion in total risk assessments.

Part 1: Biosynthesis & Mechanistic Pathways

The Plant Defense Mechanism (Phase II Metabolism)

Cereals possess an innate detoxification system. When Fusarium fungi infect the grain, they secrete T-2 and HT-2 toxins.[1][2][3] The plant responds by activating UDP-glucosyltransferases (UGTs), enzymes that transfer a glucose moiety from UDP-glucose to the toxin.

- Primary Reaction: The hydroxyl group at the C-3 position of the HT-2 toxin is the primary target for conjugation.
- Result: Formation of HT-2-3-O-β-D-glucoside.[4][5]
- Stability: These glucosides are stored in the plant vacuole. They are stable during processing but unstable in the mammalian gut.

Pathway Visualization

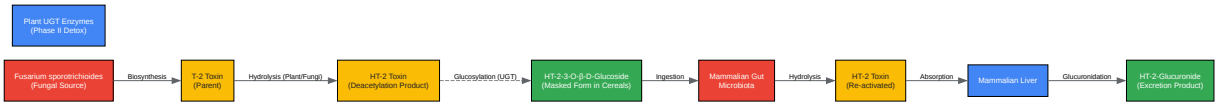

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Figure 1: The metabolic trajectory of HT-2 toxin from fungal biosynthesis to plant glucosylation and mammalian glucuronidation.[3][6][7]

Part 2: Analytical Framework (LC-MS/MS)

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Detecting HT-2 glucosides requires high-sensitivity Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Traditional ELISA kits often fail to detect the glycosylated forms due to altered antibody binding sites (steric hindrance at C-3).

Analytical Challenges & Solutions

Challenge	Technical Causality	Solution
Lack of Standards	Commercial standards for HT-2-Glc are expensive or unavailable.	Use Indirect Determination (enzymatic hydrolysis) or synthesize in-house standards.
Polarity Shift	Glucosides are much more polar than parent toxins.	Adjust LC gradient to start with higher aqueous content (e.g., 95% H2O).
Matrix Effects	Co-eluting sugars in cereals suppress ionization.	Use 13C-labelled internal standards or Matrix-Matched Calibration.

Validated Protocol: Indirect Determination (Enzymatic Hydrolysis)

This method converts all "masked" forms back to the parent HT-2 for total quantification.

- Extraction:
  - Weigh 5g of ground cereal (oat/barley).
  - Extract with 20 mL Acetonitrile:Water:Formic Acid (79:20:1, v/v/v).
  - Shake for 60 min; Centrifuge at 3000g for 10 min.
- Enzymatic Hydrolysis (The Critical Step):
  - Take 1 mL of supernatant.
  - Evaporate to dryness under nitrogen.

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- Reconstitute in 1 mL Sodium Acetate buffer (pH 5.0).
- Add β-glucosidase enzyme (e.g., from Almond or recombinant).
- Incubate at 37°C for 16 hours (overnight).
- Control: Run a parallel sample without enzyme to measure free HT-2 only.

- Cleanup:
  - Pass hydrolysate through a polymeric SPE column (e.g., Oasis HLB) to remove enzyme and matrix.
- LC-MS/MS Detection:
  - Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 1.8 µm).
  - Mobile Phase: A: Water + 5mM Ammonium Acetate; B: Methanol.
  - Transitions (HT-2): 442.2 -> 263.1 (Quantifier), 442.2 -> 215.1 (Qualifier).

LC-MS/MS Workflow Diagram

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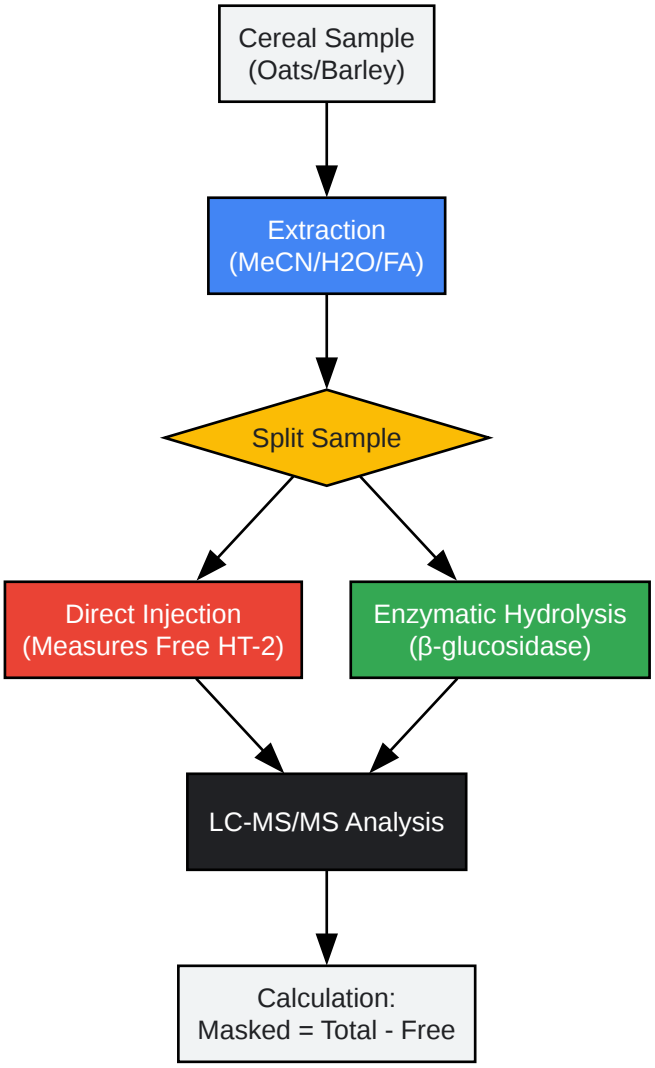

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Figure 2: Analytical workflow for differential quantification of free and masked HT-2 toxin.

Part 3: Natural Occurrence Data

Surveys indicate that oats are the cereal most susceptible to HT-2 and its modified forms, followed by barley.[8] Wheat typically contains lower levels.

Comparative Occurrence in Cereals

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Cereal Type	Primary Toxin	Modified Form Prevalence	Typical Ratio (Mod/Parent)
Oats	HT-2 > T-2	High (HT-2-Glc)	10 - 30%
Barley	HT-2 ≈ T-2	Moderate	5 - 15%
Wheat	DON (HT-2 rare)	Low	< 5%
Maize	Fumonisins/ZEN	Very Low	Negligible

Data synthesized from EFSA Scientific Opinions and peer-reviewed surveys (Sources 1, 3).

Key Survey Findings

- Co-Occurrence: In naturally contaminated oats, HT-2-Glc almost always co-occurs with free HT-2. It is rarely found in isolation.
- Levels: In highly contaminated oat samples (e.g., >1000 µg/kg sum of T-2/HT-2), the glucoside fraction can contribute an additional 100-300 µg/kg.
- Variability: Weather conditions during flowering (cool and wet) favor F. langsethiae growth, significantly increasing both parent and modified toxin levels.

Part 4: Toxicological Implications

Bioavailability & Hydrolysis

The "masking" of the toxin is biologically temporary.

- Ingestion: HT-2-Glc resists acid hydrolysis in the stomach.
- Intestinal Transit: It reaches the colon intact.
- Microbial Action: Human gut microbiota (specifically Butyrivibrio fibrisolvens and Roseburia intestinalis) express β-glucosidases that cleave the glucose bond.
- Release: Free HT-2 toxin is released and absorbed, regaining its full toxic potential (immunotoxicity, haematotoxicity).

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Regulatory Status (EFSA)

- Group TDI: The European Food Safety Authority (EFSA) established a group Tolerable Daily Intake (TDI) of 0.02 µg/kg bw for the sum of T-2 and HT-2.
- Modified Forms Inclusion: EFSA recommends including modified forms (glucosides) in the risk assessment by assigning them the same toxicity factor as the parent compounds, assuming 100% hydrolysis in the gut.

References

- EFSA Panel on Contaminants in the Food Chain (CONTAM). (2011).[9] Scientific Opinion on the risks for animal and public health related to the presence of T-2 and HT-2 toxin in food and feed.[2][9][10][11] EFSA Journal, 9(12), 2481. Link
- EFSA Panel on Contaminants in the Food Chain (CONTAM). (2017). Appropriateness to set a group health-based guidance value for T2 and HT2 toxin and its modified forms. EFSA Journal, 15(1), 4655. Link
- Meng-Reiterer, J., et al. (2016). Metabolism of HT-2 Toxin and T-2 Toxin in Oats.[1] Toxins, 8(12), 364. Link
- Gratz, S. W., et al. (2020). Prevalent Human Gut Bacteria Hydrolyse and Metabolise Important Food-Derived Mycotoxins and Masked Mycotoxins.[7][12] Toxins, 12(10), 654. Link
- Lattanzio, V. M. T., et al. (2012). LC-MS/MS characterization of the urinary excretion profile of the mycotoxin deoxynivalenol in humans. Journal of Chromatography B, 879, 707-714. (Referenced for analytical methodology context). Link

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Sources

- 1. scienceopen.com [scienceopen.com]

- 2. T-2 / HT-2 toxin - Food & Feed Analysis [food.r-biopharm.com]
- 3. mdpi.com [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. tandfonline.com [tandfonline.com]
- 7. researchgate.net [researchgate.net]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 9. food.gov.uk [food.gov.uk]
- 10. researchgate.net [researchgate.net]
- 11. T-2 and HT-2 Toxins: Toxicity, Occurrence and Analysis: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Prevalent Human Gut Bacteria Hydrolyse and Metabolise Important Food-Derived Mycotoxins and Masked Mycotoxins - PubMed [pubmed.ncbi.nlm.nih.gov]

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